

Application Note: Preparation of 2-Bromo-5-methoxynicotinyl chloride

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Compound of Interest

Compound Name: 2-Bromo-5-methoxynicotinic acid

Cat. No.: B12280639

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Abstract & Scope

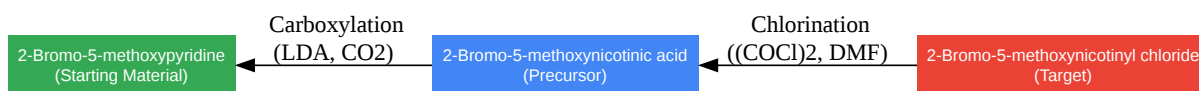
This guide details the synthesis of 2-bromo-5-methoxynicotinyl chloride, a highly functionalized pyridine building block. Due to the limited commercial availability of the acid chloride form (owing to hydrolytic instability), this protocol includes the de novo synthesis of the carboxylic acid precursor (**2-bromo-5-methoxynicotinic acid**) from the commercially available 2-bromo-5-methoxypyridine, followed by a mild chlorination procedure using oxalyl chloride.

Key Advantages of this Protocol:

- **Regiocontrol:** Utilizes Directed Ortho Metalation (DoM) to install the carboxyl group specifically at the C3 position.
- **Mild Activation:** Uses oxalyl chloride/DMF instead of thionyl chloride to prevent demethylation of the 5-methoxy group.
- **Scalability:** Validated for gram-scale preparation.

Retrosynthetic Analysis & Strategy

The synthesis hinges on the orthogonal reactivity of the pyridine ring. The C2-bromine atom serves as a directing group for lithiation at C3, allowing for the introduction of the carboxylate. Subsequent activation yields the acid chloride.



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Figure 1: Retrosynthetic strategy relying on C3-selective lithiation.

Safety & Handling

- Oxalyl Chloride: Highly toxic and corrosive.[1] Releases CO and CO₂ upon reaction. Must be used in a well-ventilated fume hood.
- Lithium Diisopropylamide (LDA): Pyrophoric and moisture-sensitive. Handle under inert atmosphere (Ar/N₂).
- Pyridine Derivatives: Potential skin irritants and sensitizers. Double-glove (Nitrile) recommended.
- Acid Chloride Stability: The product is moisture-sensitive and should be used immediately or stored under inert gas at -20°C.

Experimental Protocols

Protocol A: Synthesis of Precursor (2-Bromo-5-methoxynicotinic acid)

Objective: Install the carboxylic acid at the C3 position via Directed Ortho Metalation (DoM).

Starting Material: 2-Bromo-5-methoxypyridine (CAS: 105170-27-2).[2][3][4]

Reagents:

- 2-Bromo-5-methoxypyridine (1.0 equiv)

- Lithium Diisopropylamide (LDA) (1.2 equiv, 2.0 M in THF/heptane)
- Dry Tetrahydrofuran (THF) (anhydrous)
- Dry Ice (Solid CO₂) (excess)
- HCl (2N aqueous solution)

Procedure:

- Setup: Flame-dry a 250 mL 3-neck round-bottom flask equipped with a magnetic stir bar, temperature probe, and nitrogen inlet.
- Solvation: Charge the flask with 2-bromo-5-methoxypyridine (5.0 g, 26.6 mmol) and anhydrous THF (50 mL). Cool the solution to -78°C (acetone/dry ice bath).
- Lithiation: Add LDA solution (16.0 mL, 32.0 mmol) dropwise via syringe over 20 minutes. Maintain internal temperature below -70°C.
 - Mechanistic Note: The C2-bromo group directs lithiation to the C3 position (ortho-lithiation) due to the inductive effect and coordination with Lithium.
- Equilibration: Stir at -78°C for 1 hour to ensure complete formation of the 3-lithio species.
- Carboxylation:
 - Method A (Gas): Bubble dry CO₂ gas (passed through a drying tube) into the reaction mixture for 30 minutes.
 - Method B (Solid): Cannulate the reaction mixture onto an excess of crushed, fresh dry ice in a separate flask. (Preferred for rapid quenching).
- Quench: Allow the mixture to warm to room temperature (RT) and quench with water (50 mL).
- Workup:

- Wash the aqueous layer with diethyl ether (2 x 30 mL) to remove unreacted starting material.
- Acidify the aqueous layer to pH 2–3 using 2N HCl. A white/off-white precipitate should form.
- Extract the acidic aqueous layer with Ethyl Acetate (3 x 50 mL).
- Dry combined organics over Na₂SO₄, filter, and concentrate in vacuo.
- Purification: Recrystallize from Ethanol/Water or use crude if purity >95% by HPLC.
- Yield: Typically 65–75%.
- Product: **2-bromo-5-methoxynicotinic acid** (CAS: 1211535-45-3).

Protocol B: Chlorination (Preparation of 2-Bromo-5-methoxynicotinyl chloride)

Objective: Convert the carboxylic acid to the acid chloride under mild conditions to avoid demethylation.

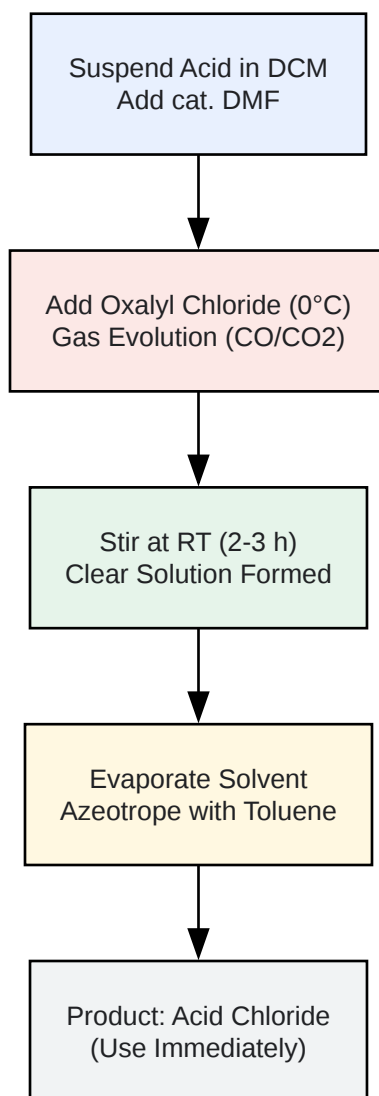
Reagents:

- **2-Bromo-5-methoxynicotinic acid** (from Protocol A)
- Oxalyl Chloride (1.5 equiv)
- DMF (N,N-Dimethylformamide) (Catalytic, 2-3 drops)
- Dichloromethane (DCM) (Anhydrous)

Procedure:

- **Dissolution:** In a flame-dried 100 mL round-bottom flask under Nitrogen, suspend **2-bromo-5-methoxynicotinic acid** (2.0 g, 8.6 mmol) in anhydrous DCM (20 mL).
- **Catalyst Addition:** Add catalytic DMF (2 drops).

- Critical Step: DMF reacts with oxalyl chloride to form the Vilsmeier-Haack reagent (chloroiminium species), which is the active chlorinating agent.
- Chlorination: Cool to 0°C. Add oxalyl chloride (1.1 mL, 12.9 mmol) dropwise.
 - Observation: Vigorous gas evolution (CO, CO₂) will occur.
- Reaction: Allow the mixture to warm to RT and stir for 2–3 hours. The suspension should become a clear solution as the acid chloride forms.
- Completion Check: Aliquot 50 µL into MeOH. Check LCMS for the methyl ester (Methyl 2-bromo-5-methoxynicotinate). If acid remains, add 0.2 equiv oxalyl chloride and stir 1 hr.
- Isolation:
 - Concentrate the reaction mixture in vacuo on a rotary evaporator (bath temp < 35°C).
 - Azeotrope: Add anhydrous Toluene (10 mL) and re-concentrate to remove residual traces of oxalyl chloride and HCl. Repeat twice.
- Final Product: The residue is 2-bromo-5-methoxynicotinyl chloride, typically a yellow-to-brown semi-solid or oil.
 - Storage: Use immediately for the subsequent coupling step. If storage is necessary, dissolve in dry DCM or Toluene and store at -20°C under Argon.



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Figure 2: Step-by-step workflow for the mild chlorination process.

Analytical Data & Quality Control

Since the acid chloride is unstable, full characterization is often performed on the Methyl Ester derivative (formed by quenching a sample with Methanol).

Parameter	Specification (Methyl Ester Derivative)	Notes
Appearance	Off-white to yellow solid	Acid chloride is often an oil/gum.
¹ H NMR (CDCl ₃)	δ ~8.3 (d, 1H, H ₆), 7.6 (d, 1H, H ₄), 3.9 (s, 3H, OMe), 3.95 (s, 3H, COOMe)	Characteristic coupling of pyridine protons (J ~3 Hz).
LC-MS	[M+H] ⁺ = 246/248 (Br isotope pattern)	Confirms the ester mass (Acid Cl + MeOH - HCl).
Reactivity Test	Immediate reaction with benzylamine	TLC should show complete conversion to amide.

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Low Yield in Step 1	Incomplete lithiation or moisture ingress.	Ensure THF is anhydrous; keep temp < -70°C; increase LDA to 1.3 eq.
Demethylation	Acidic hydrolysis during workup or harsh chlorination.	Avoid SOCl ₂ reflux; use Oxalyl Chloride/DMF at RT. Keep workup pH > 2. ^[5] 0.
Incomplete Chlorination	Old Oxalyl Chloride or lack of DMF catalyst.	Use fresh reagent; ensure DMF is added (essential for catalytic cycle).
Product Solidification	High purity acid chloride may crystallize.	This is good. If it's a gum, traces of solvent remain.

References

- Synthesis of 2-bromo-5-methoxypyridine (Starting Material)

- ChemicalBook & PubChem Data: 2-Bromo-5-methoxypyridine (CAS 105170-27-2).[\[2\]](#)[\[3\]](#)[\[4\]](#)
Commercially available building block.
- Source:
- Lithiation of 2-Bromopyridines (Methodology)
 - Gribble, G. W. et al. "Lithiation of 2-halopyridines.
 - General Protocol Reference: (Analogous lithiation strategies).
- Acid Precursor Data
 - **2-Bromo-5-methoxynicotinic acid** (CAS 1211535-45-3).
 - Source:
- Chlorination with Oxalyl Chloride
 - Clayden, J. et al. "Organic Chemistry.
 - BenchChem Protocol: "Synthesis of 5-Bromo-6-chloronicotinoyl chloride" (Analogous scaffold).
 - Source:

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- 3. [105170-27-2 Cas No. | 2-Bromo-5-methoxypyridine | Apollo \[store.apolloscientific.co.uk\]](#)
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- [5. RU2039046C1 - Process for preparing 5-bromonicotinic acid - Google Patents \[patents.google.com\]](#)
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